

Application Note: Precision Quantitation of Carvedilol in Human Plasma via LC-MS/MS

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Compound of Interest

Compound Name: 4-Hydroxyphenyl Carvedilol D5

Cat. No.: B1139447

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Abstract & Scope

This application note details a robust, validated Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) protocol for the quantification of Carvedilol in human plasma. Carvedilol, a non-selective

-blocker and

-blocker, exhibits significant pharmacokinetic (PK) variability due to extensive metabolism by polymorphic CYP2D6 enzymes.

The Challenge: Bioanalysis of Carvedilol is often complicated by low circulating concentrations (requiring high sensitivity) and significant matrix effects in plasma that can suppress ionization.

The Solution: This protocol utilizes Stable Isotope Dilution (SID) with Carvedilol-d4. Unlike analog internal standards, the deuterated standard compensates for matrix suppression and recovery losses by mirroring the physicochemical behavior of the analyte throughout extraction and ionization.

Experimental Strategy & Logic

Why Liquid-Liquid Extraction (LLE)?

While Protein Precipitation (PPT) is faster, it leaves phospholipids in the sample, which accumulate on the column and cause ion suppression. For Carvedilol, we employ Liquid-Liquid Extraction (LLE) using tert-Butyl Methyl Ether (TBME).

- Causality: TBME provides high recovery (>85%) of the lipophilic Carvedilol molecule while excluding polar plasma salts and proteins. This results in a cleaner baseline and lower Lower Limit of Quantitation (LLOQ).

The Deuterium Isotope Effect (Expert Insight)

- Risk: Deuterated compounds can sometimes resolve chromatographically from their non-deuterated counterparts on high-efficiency columns (the "Deuterium Isotope Effect"). If the IS elutes slightly earlier, it may not experience the exact same matrix suppression as the analyte.^[1]
- Mitigation: This method uses a C18 column with a gradient optimized to ensure co-elution, guaranteeing that the IS corrects for the specific ionization environment of the analyte.

Workflow Visualization

The following diagram outlines the critical path from sample collection to data acquisition.



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Figure 1: Critical path for Carvedilol extraction and analysis. The alkaline buffer step ensures the basic Carvedilol molecule is uncharged, maximizing transfer into the organic phase.

Detailed Protocol

Materials & Reagents^[3]

- Analyte: Carvedilol (Reference Standard, >99% purity).^[2]^[3]
- Internal Standard: Carvedilol-d4 (label typically on the ethyl chain or carbazole ring).

- Solvents: Acetonitrile (LC-MS grade), Formic Acid, Ammonium Formate, tert-Butyl Methyl Ether (TBME).
- Matrix: Drug-free human plasma (K2EDTA).

Solution Preparation

- Stock Solutions: Prepare Carvedilol (1 mg/mL) and Carvedilol-d4 (1 mg/mL) in Methanol. Store at -20°C.
- Working IS Solution: Dilute Carvedilol-d4 to 50 ng/mL in 50:50 Methanol:Water.
- Calibration Standards: Prepare serial dilutions in plasma ranging from 0.5 ng/mL to 200 ng/mL.

Sample Preparation (LLE)

- Aliquot: Transfer 50 µL of plasma into a 1.5 mL polypropylene tube.
- IS Addition: Add 10 µL of Working IS Solution. Vortex for 10 sec.
- Alkalinization: Add 50 µL of 0.1 M NaOH. (Increases pH to >9, rendering Carvedilol non-ionized and lipophilic).
- Extraction: Add 500 µL of TBME. Cap and shaker-vortex for 10 minutes at high speed.
- Phase Separation: Centrifuge at 10,000 rpm for 5 minutes at 4°C.
- Transfer: Transfer 400 µL of the upper organic layer to a clean glass vial.
- Evaporation: Evaporate to dryness under a gentle stream of Nitrogen at 40°C.
- Reconstitution: Dissolve residue in 100 µL of Mobile Phase (ACN:Buffer 50:50). Vortex and transfer to autosampler vials.[\[4\]](#)

LC-MS/MS Parameters

Liquid Chromatography:

- System: UHPLC (e.g., Agilent 1290 or Waters Acquity).
- Column: C18 Reverse Phase (e.g., Waters BEH C18, 2.1 x 50 mm, 1.7 μ m).
- Mobile Phase A: 5 mM Ammonium Formate + 0.1% Formic Acid in Water.
- Mobile Phase B: Acetonitrile + 0.1% Formic Acid.[3][5]
- Flow Rate: 0.4 mL/min.[2]
- Injection Volume: 5 μ L.

Gradient Profile:

Time (min)	% Mobile Phase B	Event
0.0	20	Initial
0.5	20	Load
2.5	90	Elution
3.0	90	Wash
3.1	20	Re-equilibration

| 4.0 | 20 | End |

Mass Spectrometry:

- Source: Electrospray Ionization (ESI), Positive Mode.[2]
- Scan Mode: Multiple Reaction Monitoring (MRM).

Table 1: MRM Transitions

Compound	Precursor Ion (m/z)	Product Ion (m/z)	Cone Voltage (V)	Collision Energy (eV)
Carvedilol	407.2	100.1	30	25
	407.2	224.1	30	20

| Carvedilol-d4 | 411.2 | 104.1 | 30 | 25 |

Note: The transition 407.2 -> 100.1 corresponds to the carbazole moiety and is typically the most sensitive quantifier. The 224.1 fragment is used for confirmation.

Method Validation (Self-Validating System)

To ensure scientific integrity, this method must be validated according to FDA Bioanalytical Method Validation Guidance (2018).[\[6\]](#)

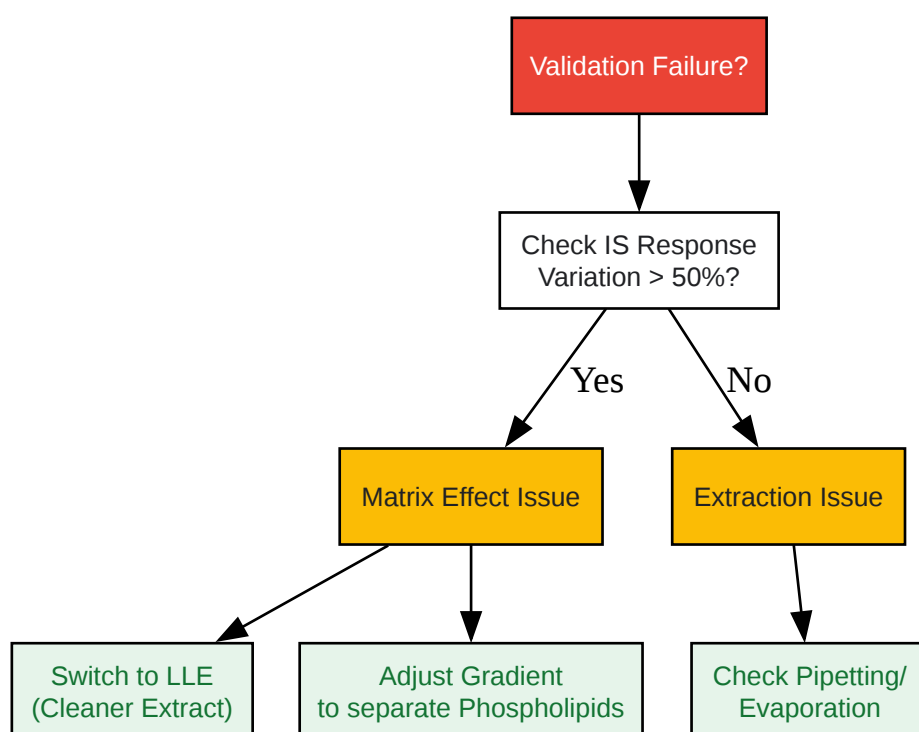
Key Validation Parameters

- Selectivity: Analyze 6 lots of blank plasma. No interfering peaks >20% of the LLOQ should be observed at the retention time of Carvedilol.
- Linearity: Weighted least squares regression ().
must be .
- Accuracy & Precision:
 - Intra-run and Inter-run CV% must be (20% at LLOQ).
 - Accuracy must be within of nominal (20% at LLOQ).

- Matrix Effect (ME):
 - Calculate IS-normalized Matrix Factor.
 - .
 - Success Criterion: The IS-normalized ME should be close to 1.0, proving the d4-standard is compensating for suppression.

Troubleshooting Logic

Use the following logic flow to diagnose validation failures.



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Figure 2: Decision tree for troubleshooting bioanalytical method failures.

Pharmacokinetic Application

This method is designed to support PK studies.[7] Upon acquiring concentration-time data, Non-Compartmental Analysis (NCA) is performed to derive:

- : Peak plasma concentration.
- : Time to peak concentration.
- : Area under the concentration-time curve (exposure).
- : Elimination half-life.

Note on Chirality: Carvedilol is administered as a racemate.^{[2][8][9]} The S(-)-enantiomer is a non-selective

-blocker, while both R(+) and S(-) block

-receptors.^{[2][8]} While this protocol quantifies total Carvedilol, researchers studying enantioselective metabolism (via CYP2D6) should substitute the C18 column for a Chiralpak AD-RH column.

References

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